

Sichere Entsorgungsverfahren für eine nicht vollständig charakterisierte chemische Substanz

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: EINECS 277-233-1

Cat. No.: B15193428

[Get Quote](#)

Für die als **EINECS 277-233-1** und CAS 73019-12-2 identifizierte chemische Substanz, mit dem Namen 2-Anthracensulfonsäure, 4-[[4-(acetylamino)phenyl]amino]-1-amino-9,10-dihydro-9,10-dioxo-, Verbindung mit 4-morpholinethanol (1:1), sind derzeit keine spezifischen Sicherheitsdatenblätter (SDB) öffentlich zugänglich. In solchen Fällen müssen Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung allgemeine Sicherheitsprotokolle und Entsorgungsverfahren für potenziell gefährliche Chemikalien befolgen. Dieser Leitfaden bietet einen schrittweisen Ansatz zur sicheren Handhabung und Entsorgung dieser und ähnlicher Substanzen, für die keine detaillierten Informationen vorliegen.

Allgemeine Sicherheits- und Handhabungsvorsichtsmaßnahmen

Bei fehlenden spezifischen Daten sollte die Substanz als potenziell gefährlich behandelt werden. Die folgenden Vorsichtsmaßnahmen sind unerlässlich:

- Persönliche Schutzausrüstung (PSA): Tragen Sie bei der Handhabung der Substanz immer geeignete PSA.

PSA-Komponente	Spezifikation
Augenschutz	Chemikalienschutzbrille oder Gesichtsschutz
Handschuhe	Chemikalienbeständige Handschuhe (z. B. Nitril)
Körperschutz	Laborkittel
Atemschutz	Bei Staub- oder Aerosolbildung in einem Abzug arbeiten

- Technische Kontrollen: Alle Arbeiten mit der Substanz sollten in einem gut belüfteten Bereich, vorzugsweise in einem chemischen Abzug, durchgeführt werden, um die Exposition durch Einatmen zu minimieren.
- Vermeidung von Kontamination: Vermeiden Sie den Kontakt mit Haut und Augen. Nach der Handhabung gründlich die Hände waschen. Rauchen, Essen und Trinken sind im Arbeitsbereich strengstens untersagt.

Verfahren zur Abfallentsorgung

Die ordnungsgemäße Entsorgung chemischer Abfälle ist entscheidend für die Sicherheit im Labor und den Umweltschutz.

Schritt 1: Abfallcharakterisierung und -trennung

Da keine spezifischen Gefahrendaten verfügbar sind, muss der Abfall als gefährlich eingestuft werden.

- Abfallbehälter: Verwenden Sie einen dafür vorgesehenen, ordnungsgemäß gekennzeichneten und verschließbaren Behälter für chemische Abfälle.
- Kennzeichnung: Beschriften Sie den Behälter deutlich mit "Gefährlicher Abfall", dem chemischen Namen (falls bekannt) und dem Datum der Abfallansammlung.
- Abfalltrennung: Mischen Sie diesen Abfall nicht mit anderen Abfallströmen.

Schritt 2: Lagerung des Abfalls

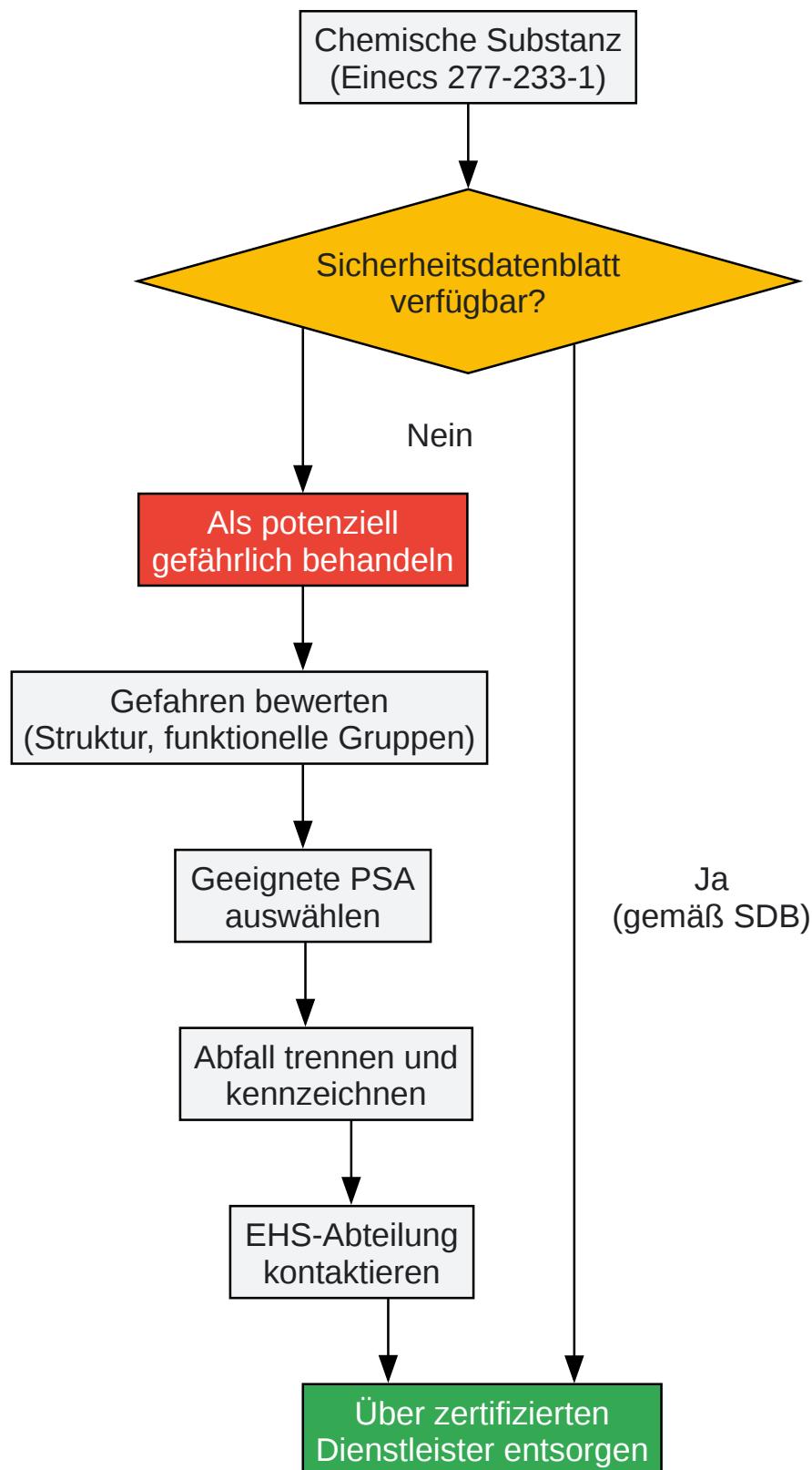
Lagern Sie den Abfallbehälter an einem sicheren, dafür vorgesehenen Ort, der von unbefugtem Personal nicht zugänglich ist. Der Lagerbereich sollte gut belüftet und von unverträglichen Materialien entfernt sein.

Schritt 3: Entsorgung

Die Entsorgung muss über einen zertifizierten Entsorgungsdienstleister für gefährliche Abfälle erfolgen. Wenden Sie sich an die Abteilung für Umwelt, Gesundheit und Sicherheit (EHS) Ihrer Einrichtung, um die Abholung und ordnungsgemäße Entsorgung des Abfalls zu veranlassen. Geben Sie alle verfügbaren Informationen über die Substanz an den Entsorgungsdienstleister weiter.

Logischer Arbeitsablauf für die Entsorgung

Der folgende Arbeitsablauf veranschaulicht den Entscheidungsprozess für die sichere Entsorgung einer chemischen Substanz, für die kein spezifisches Sicherheitsdatenblatt verfügbar ist.



[Click to download full resolution via product page](#)

Bildunterschrift: Logischer Arbeitsablauf für die Entsorgung von Chemikalien ohne SDB.

Haftungsausschluss: Dieser Leitfaden bietet allgemeine Empfehlungen. Befolgen Sie immer die spezifischen Sicherheitsprotokolle und Entsorgungsverfahren Ihrer Einrichtung und konsultieren Sie Ihre EHS-Abteilung für detaillierte Anweisungen.

- To cite this document: BenchChem. [Sichere Entsorgungsverfahren für eine nicht vollständig charakterisierte chemische Substanz]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15193428#einecs-277-233-1-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com